

Advanced Characterization Guide: Elemental Analysis of (2,6-Dichloro-benzyl)-isopropyl-amine

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Compound of Interest

Compound Name: (2,6-Dichloro-benzyl)-isopropyl-amine
CAS No.: 940195-21-1
Cat. No.: B2996458

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Executive Summary & Core Directive

Product Focus: **(2,6-Dichloro-benzyl)-isopropyl-amine** (CAS: 6575-27-5 / 102-97-6 analog)

Application: Pharmaceutical Intermediate / Fine Chemical Precursor Analytical Challenge:

Validating purity and salt stoichiometry in halogenated secondary amines.

This guide moves beyond basic stoichiometry to address the specific analytical challenges posed by **(2,6-Dichloro-benzyl)-isopropyl-amine**. Researchers often face discrepancies in Elemental Analysis (EA) due to the compound's hygroscopicity, potential for hydrochloride salt formation, and the interference of high chlorine content (approx. 32-42%) during combustion analysis.

This document provides a definitive Theoretical vs. Experimental comparison, contrasting the Free Base form against its Hydrochloride Salt and common solvates. It further compares EA against alternative validation methods (HRMS, qNMR) to establish a "Gold Standard" protocol for identity confirmation.

Theoretical Framework: The Calculation Standard

To validate experimental data, one must first establish the theoretical baseline. The presence of the 2,6-dichloro motif significantly skews the mass percentage toward chlorine, making Carbon/Nitrogen ratios critical for purity assessment.

Stoichiometric Reference Table

The following table contrasts the Free Base (the target synthesis product) with its most common derivative, the HCl Salt, and a potential impurity scenario (Mono-hydrate).

Element	Free Base (Theoretical)	HCl Salt (Theoretical)	Free Base + 0.5 H ₂ O
Formula	C ₁₀ H ₁₃ Cl ₂ N	C ₁₀ H ₁₄ Cl ₃ N	C ₁₀ H ₁₄ Cl ₂ NO _{0.5}
MW (g/mol)	218.12	254.58	227.13
Carbon (C)	55.07%	47.18%	52.88%
Hydrogen (H)	6.01%	5.54%	6.21%
Nitrogen (N)	6.42%	5.50%	6.17%
Chlorine (Cl)	32.50%	41.77%	31.21%



Critical Insight: A deviation of >0.4% in Carbon is the standard rejection threshold.^[1] Note the massive shift (~8%) in Carbon content between the Free Base and HCl Salt. EA is the most rapid method to distinguish whether your workup successfully neutralized the amine salt.

Comparative Analysis: EA vs. Alternative Methods

In drug development, no single method is sufficient. Below is a comparative analysis of EA against modern alternatives for this specific halogenated amine.

Performance Matrix

Feature	Elemental Analysis (Combustion)	High-Res Mass Spec (HRMS)	Quantitative NMR (qNMR)
Primary Output	Bulk Purity & Stoichiometry	Molecular Formula (Exact Mass)	Molar Purity & Structure
Salt Detection	Excellent (Detects counter-ions)	Poor (Salts dissociate in source)	Good (Shift in chemical environment)
Chlorine Handling	Challenging (Requires additives)	Excellent (Isotopic pattern)	Neutral
Sample Destructive	Yes	Yes	No
Cost/Run	Low (\$)	High (\$)	Medium (\$)
Best For...	Final Purity Validation	Initial Identity Confirmation	Solvent/Impurity Quantification

Why EA Remains Critical

While HRMS confirms you made the molecule, it cannot confirm how pure the bulk solid is.

- **HRMS Failure Mode:** HRMS will show the exact mass of the cation regardless of whether the sample is 99% pure or 50% pure mixed with inorganic salts.
- **EA Success Mode:** EA is a "whole sample" technique. If your sample contains trapped inorganic salts (e.g., NaCl from the workup), the Carbon % will drop proportionally, alerting you to the impurity.

Experimental Protocol: Handling Halogenated Amines

The high chlorine content (2 atoms per molecule) presents a specific interference risk in standard CHN analyzers. Chlorine gas (

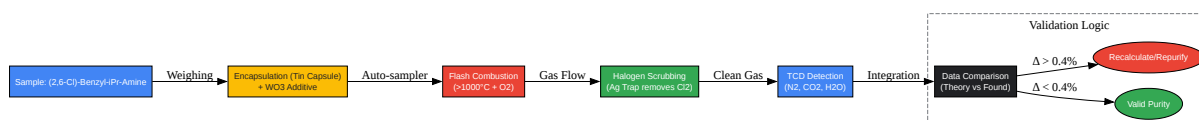
) formed during combustion can react with the detector or carrier gas lines if not trapped.

The "Halogen Trap" Workflow

Objective: Ensure quantitative combustion without halogen interference.

- Reagent Preparation:
 - Use Silver Tungstate on Magnesium Oxide ($\text{Ag}_2\text{WO}_4/\text{MgO}$) or Silver Vanadate as a scrubbing agent in the combustion tube.
 - Mechanism:[2] Silver reacts with free Chlorine/HCl gas to form solid AgCl, preventing it from reaching the thermal conductivity detector (TCD).
- Sample Weighing:
 - Target Mass: 1.5 – 2.5 mg.
 - Note: **(2,6-Dichloro-benzyl)-isopropyl-amine** is an oil or low-melting solid. If liquid, seal in Tin Capsules using a cold-weld press to prevent evaporation before analysis.
- Combustion Parameters:
 - Temperature: 980°C - 1050°C (High temp required to break the Ar-Cl bond).
 - Oxygen Boost: Add 2-4 seconds of extra Oxygen injection to ensure complete oxidation of the aromatic ring.

Visualization of Analytical Workflow



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Caption: Analytical workflow for halogenated amines, emphasizing the critical silver trap step to remove chlorine interference.

Data Interpretation & Troubleshooting

When results fail ($\Delta > 0.4\%$), use this diagnostic logic to identify the root cause.

Scenario A: Low Carbon, Low Nitrogen

- Diagnosis: Inorganic Contamination or Solvation.
- Cause: The sample likely contains non-combustible material (Silica, NaCl) or heavy solvents (DCM, Chloroform).
- Calculation:
 - If result is C: 54.1% (Theory 55.07%), check for 0.1 eq of Dichloromethane.
 - Correction: Re-dry sample under high vacuum (50°C, <1 mbar) for 12 hours.

Scenario B: High Carbon, Low Nitrogen

- Diagnosis: Incomplete Combustion.
- Cause: The aromatic ring is forming "coke" or graphite rather than
.
- Solution: Increase Oxygen dose time or add Tungsten Oxide (WO_3) powder to the capsule. WO_3 acts as a flux and oxygen donor to ensure complete breakdown.

Scenario C: High Hydrogen

- Diagnosis: Hygroscopicity.
- Cause: The amine has absorbed atmospheric water.

- Check: See "Free Base + 0.5 H₂O" in the Reference Table (Section 2.1). If H% jumps from 6.01% to ~6.21%, you have a hemi-hydrate.

References

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